

A Comparative Guide to Analytical Procedures for N-Nitroso-Vortioxetine

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Compound of Interest

Compound Name: *N-nitroso-vortioxetine*

CAS No.: 2925447-38-5

Cat. No.: B15813911

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The emergence of N-nitrosamine impurities in pharmaceutical products, such as **N-nitroso-vortioxetine** in vortioxetine hydrobromide, has necessitated the development of highly sensitive and specific analytical methods for their detection and quantification at trace levels.[1] [2] **N-nitroso-vortioxetine** is a nitrosamine impurity that can form during the synthesis, storage, or handling of Vortioxetine, an antidepressant medication.[3] Regulatory bodies like the FDA and EMA have imposed strict limits on such impurities due to their potential health risks, making robust analytical testing crucial for patient safety.[3][4]

This guide provides a comparative overview of a validated Ultra-Fast Liquid Chromatography-Mass Spectrometry (UFLC-MS) method for the analysis of **N-nitroso-vortioxetine**, presenting its performance data against the backdrop of more conventional high-resolution mass spectrometry (HRMS) techniques often employed for nitrosamine analysis. The data and protocols presented are derived from published studies to assist researchers, scientists, and drug development professionals in their analytical endeavors.

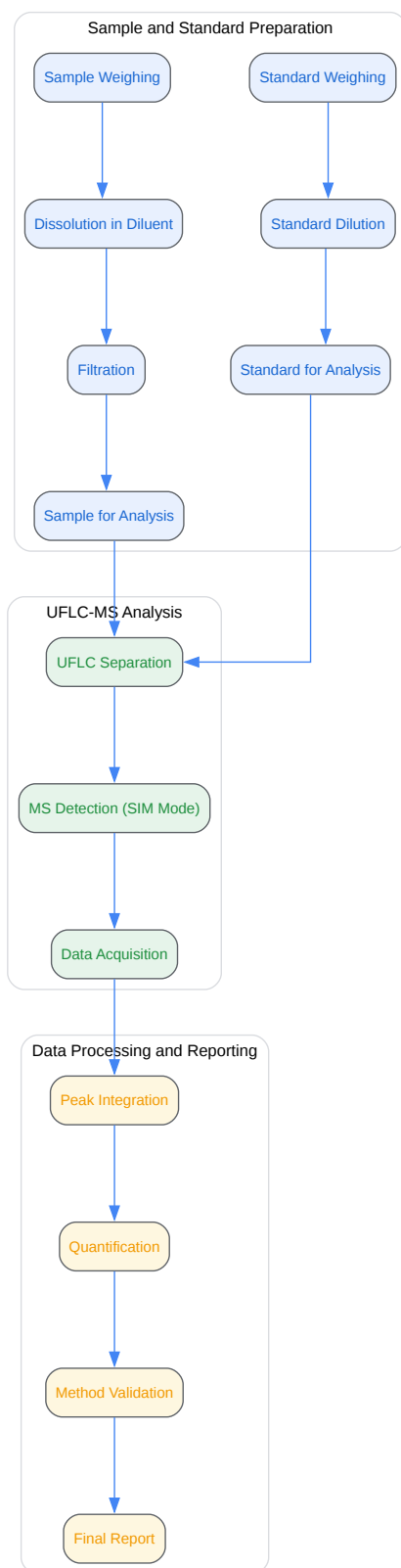
Comparison of Analytical Methods

While high-resolution mass spectrometry (HRMS) and tandem mass spectrometry (MS/MS) are commonly used for the analysis of Nitrosamine Drug Substance Related Impurities (NDSRIs) due to their high sensitivity and specificity, a validated UFLC-MS method using a single quadrupole mass spectrometer offers a practical, reliable, and cost-effective alternative for routine analysis.[1] The following table summarizes the performance data of such a UFLC-MS method.

Parameter	UFLC-MS with Single Quadrupole	General High-Resolution MS (HRMS/MS-MS)
Limit of Detection (LOD)	0.660 ppm	Generally low, capable of sub-ppm detection
Limit of Quantification (LOQ)	1.995 ppm	Generally low, capable of sub-ppm quantification
Linearity (Correlation Coefficient, r^2)	0.99964	Typically ≥ 0.99
Accuracy (% Recovery)	92.42% to 104.54%	Typically within 80-120%
Precision (% RSD)	1.07%	Typically $< 15\%$
Instrumentation Cost	Lower	Higher
Ease of Use for Routine Analysis	More accessible	Can be more complex

Experimental Workflow

The following diagram illustrates a typical workflow for the analysis of **N-nitroso-vortioxetine** in a drug substance, from sample preparation to data analysis.



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Caption: Workflow for **N-nitroso-vortioxetine** analysis.

Experimental Protocols

The following section details the methodologies for the UFLC-MS analysis of **N-nitroso-vortioxetine**.

UFLC-MS Method with Single Quadrupole Detector

This method is designed for the quantification of **N-nitroso-vortioxetine** in Vortioxetine Hydrobromide API.[\[1\]](#)

a. Materials and Reagents:

- Vortioxetine Hydrobromide sample
- **N-Nitroso-Vortioxetine** Impurity reference standard
- Methanol (LCMS grade)
- Formic acid (LCMS grade)
- Ammonium acetate (LCMS grade)
- Milli-Q Water

b. Sample and Standard Preparation:

- Diluent: A mixture of Milli-Q water and methanol (90:10 v/v).
- Test Solution Preparation: Accurately weigh and transfer 50.0 mg of the test sample into a 25 mL volumetric flask. Dissolve and dilute to the volume with the diluent. Filter the solution through a 0.22 μ m PVDF syringe filter into an HPLC vial. The final concentration of Vortioxetine will be approximately 2.0 mg/mL.[\[1\]](#)
- Standard Solution Preparation: Prepare a standard solution of **N-Nitroso-Vortioxetine** with a concentration of 0.04 μ g/mL with respect to the test concentration.[\[1\]](#)

c. Chromatographic Conditions:

- Instrument: UFLC-MS system with a single quadrupole mass spectrometer.

- Column: ACQUITY CSH™ 2.1 µm Phenyl-Hexyl, 100 mm length, and 1.7 micron particle size.[\[1\]](#)
- Mobile Phase A: 0.1% formic acid and 10 mM ammonium acetate in water.[\[1\]](#)
- Mobile Phase B: Methanol.[\[1\]](#)
- Gradient Program:
 - 0.01 min: 95% A, 5% B
 - 1.50 min: 5% A, 95% B
 - 3.00 min: 5% A, 95% B
 - 3.50 min: 95% A, 5% B
 - 5.00 min: 95% A, 5% B
- Flow Rate: 0.4 mL/min
- Column Temperature: 40°C
- Injection Volume: 5.0 µL

d. Mass Spectrometry Conditions:

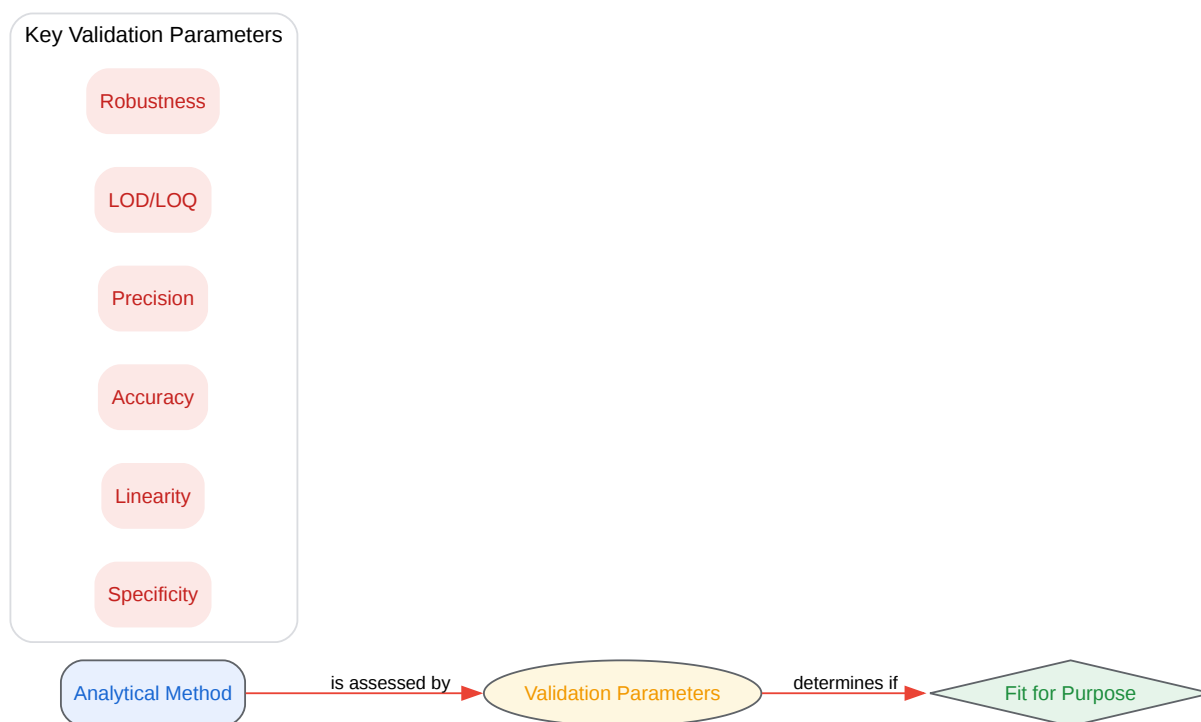
- Ionization Mode: Positive
- Detection Mode: Selected Ion Monitoring (SIM)
- Target m/z: 328 for **N-Nitroso-Vortioxetine**[\[1\]](#)

e. Method Validation: The method was validated according to the International Council for Harmonisation (ICH) Q2(R2) guidelines for specificity, precision, limit of detection, limit of quantitation, linearity, accuracy, and robustness.[\[1\]](#)

Signaling Pathways and Logical Relationships

The primary concern with **N-nitroso-vortioxetine** is its classification as a potential carcinogen, a characteristic of many nitrosamine compounds. The analytical methods described are not directly related to signaling pathways but are crucial for ensuring the safety of the final drug product by controlling the levels of such impurities.

The logical relationship in the cross-validation of these analytical procedures is to ensure that any developed method is fit for its intended purpose, providing accurate and reliable results that are comparable across different laboratories and instrumentation.



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Caption: Logic of analytical method validation.

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